

Precision Synthesis and Application Profiling of 1-Decen-3-ol Esters

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Decen-3-ol

CAS No.: 51100-54-0

Cat. No.: B1581236

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Abstract

1-Decen-3-ol (CAS 51100-54-0), a homolog of the renowned "Matsutake alcohol" (1-octen-3-ol), represents a critical scaffold in flavor chemistry and semiochemical research.[2] While its C8 counterpart is ubiquitous in mushroom volatiles, the C10 variant offers distinct lipophilicity and fixation properties essential for sustained fragrance release and specific pheromonal activity.[1] This guide provides a definitive protocol for the chemical synthesis of racemic **1-decen-3-ol** via Grignard addition, followed by a high-fidelity enzymatic kinetic resolution (EKR) to yield optically pure esters. We further detail the application of these esters in flavor modulation and pest control matrices.

Introduction: The Homolog Advantage

In the flavor and fragrance industry, 1-octen-3-ol is the standard for "earthy/mushroom" notes. However, volatility issues often limit its persistence in top-note formulations. **1-Decen-3-ol**, with its additional ethyl unit, raises the boiling point (~215°C vs. 175°C), functioning as a fixative while retaining the characteristic vegetative/fungal olfactive profile.[1]

Biologically, the chirality of 1-alken-3-ols is decisive. In many insect species, one enantiomer acts as an attractant while the other may be inactive or repellent.^[1] Consequently, the synthesis of racemic material must be coupled with robust resolution techniques to access bioactive enantiomers.^[1]

Chemical Synthesis Protocol: The Grignard Route

Objective: Synthesis of racemic ($\pm$)-**1-decen-3-ol**.

Mechanism

The synthesis relies on the nucleophilic addition of heptylmagnesium bromide to the electrophilic carbonyl carbon of acrolein. Reaction:

Safety Critical

- Acrolein: Highly toxic and lachrymatory. Must be handled in a fume hood. Prone to polymerization; use freshly distilled or stabilized material.
- Exotherm: Grignard formation and addition are highly exothermic.

Materials

- 1-Bromoheptane (98%)
- Magnesium turnings (activator: Iodine crystal)
- Acrolein (freshly distilled, stabilized with hydroquinone)^[1]
- Tetrahydrofuran (THF), anhydrous^{[1][3]}
- Ammonium chloride (sat. aq.)

Step-by-Step Methodology

- Grignard Reagent Preparation:
 - In a flame-dried 500 mL 3-neck flask under

, place Mg turnings (1.1 eq) and a crystal of

.

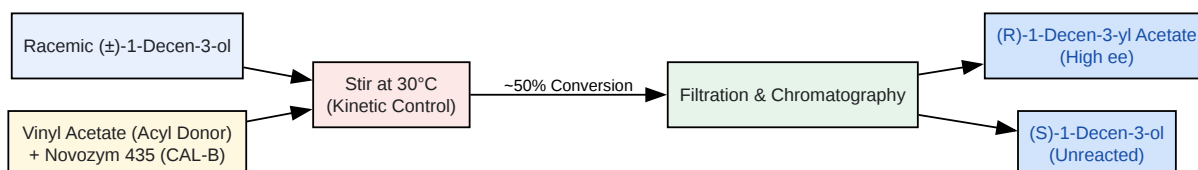
- Add 10 mL of anhydrous THF and 5% of the total 1-bromoheptane. Heat gently to initiate (disappearance of iodine color).
- Dropwise add the remaining 1-bromoheptane in THF (1.0 eq total) over 1 hour, maintaining a gentle reflux.
- Stir for 1 hour post-addition to ensure complete formation of HeptylMgBr.
- Nucleophilic Addition:
 - Cool the Grignard solution to -78°C (dry ice/acetone bath). Note: Low temperature prevents 1,4-addition and polymerization of acrolein.[\[1\]](#)
 - Add acrolein (1.05 eq) in THF dropwise over 45 minutes.
 - Allow the mixture to warm slowly to 0°C over 2 hours.
- Workup & Purification:
 - Quench with saturated solution at 0°C.
 - Extract with Diethyl Ether (mL). Wash combined organics with brine.
 - Dry over , filter, and concentrate in vacuo.
 - Distillation: Purify via vacuum distillation. **1-Decen-3-ol** boils at ~90-95°C @ 10 mmHg.

Enzymatic Kinetic Resolution (EKR) Protocol

Objective: Separation of (R)- and (S)-enantiomers via lipase-catalyzed transesterification.

This "Green Chemistry" approach utilizes *Candida antarctica* Lipase B (CAL-B, immobilized as Novozym 435) to selectively acetylate one enantiomer (typically the R-form) leaving the S-alcohol unreacted.

Workflow Diagram



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Caption: Workflow for the lipase-catalyzed kinetic resolution of **1-decen-3-ol** using Vinyl Acetate.

Protocol Details

- Reaction Setup:
 - Dissolve racemic **1-decen-3-ol** (10 mmol) in Hexane (50 mL).
 - Add Vinyl Acetate (30 mmol, 3 eq).[\[1\]](#)
 - Add Novozym 435 (200 mg, ~20 mg/mmol substrate).[\[1\]](#)
- Incubation:
 - Incubate in an orbital shaker at 30°C, 200 rpm.
 - Monitoring: Monitor conversion via GC-FID. Stop reaction at exactly 50% conversion (theoretical maximum for resolution).
- Termination & Separation:
 - Filter off the immobilized enzyme (can be washed and reused).

- Concentrate the filtrate.
- Column Chromatography: Separate the non-polar ester ((R)-1-decen-3-yl acetate) from the polar alcohol ((S)-**1-decen-3-ol**) using Hexane:EtOAc gradient (95:5 to 80:20).

Analytical Validation

Spectroscopic Data

Verification of the structure requires analysis of the characteristic terminal alkene and the chiral center.

Feature	¹ H NMR (CDCl ₃ , 400 MHz)	Assignment
Alkene (Terminal)	5.85 (ddd, 1H), 5.20 (d, 1H), 5.10 (d, 1H)	Vinyl protons ()
Carbinol	4.10 (q, 1H)	Chiral center ()
Alkyl Chain	1.25 - 1.60 (m, 12H)	Methylene backbone
Methyl Terminus	0.88 (t, 3H)	Terminal methyl

Physical Properties

- Boiling Point: 215°C (atm), ~94°C (10 mmHg).[1]
- Refractive Index (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">): 1.439 – 1.446.[4]
- Density: 0.837 g/mL.[5][6]

Application Notes

A. Flavor & Fragrance (F&F)

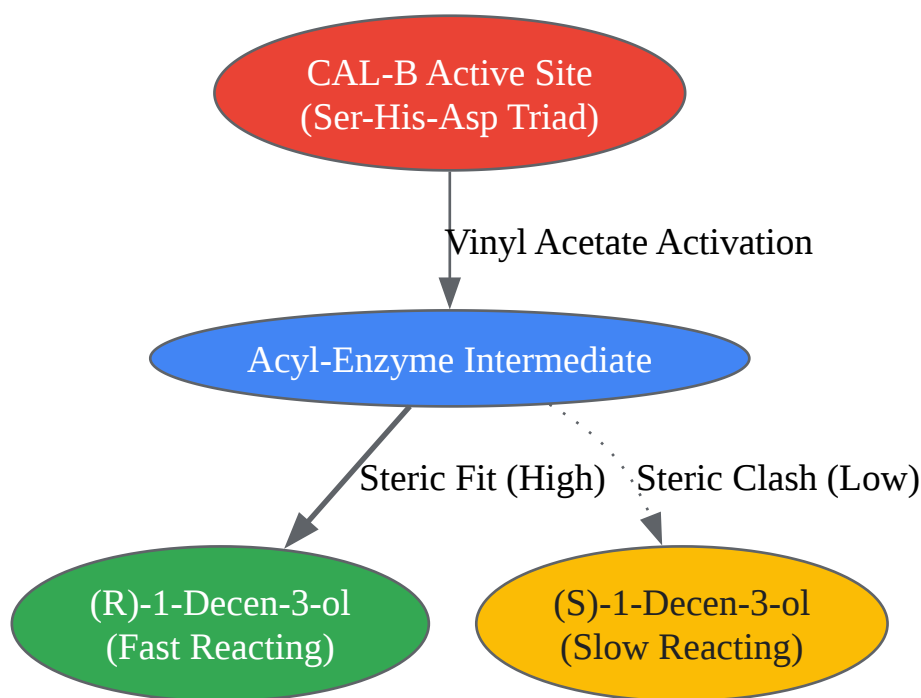
- Profile: 1-Decen-3-yl acetate provides a "creamy mushroom" note, less sharp than the C8 analog (1-octen-3-ol), making it suitable for dairy flavors (cheese, butter) and herbal fragrances (lavender extension).
- Formulation Tip: Use as a heart-to-base note modifier. Its lower volatility allows it to bridge the gap between top-note esters and base-note musks.

B. Bioactivity & Pheromones

- Mosquito Control: 1-Alken-3-ols are known attractants for *Aedes* and *Anopheles* species. The C10 chain length alters volatility, potentially creating a "long-lasting" lure when combined with traps.^[1]
- Antimicrobial: The free alcohol exhibits efficacy against Gram-positive bacteria (*S. aureus*). The ester form (acetate) is often less active but serves as a pro-drug, hydrolyzing slowly on skin surfaces to release the active alcohol.^[1]

Mechanistic Insight: Lipase Selectivity

The efficiency of the enzymatic resolution relies on the "Catalytic Triad" of the lipase. The diagram below illustrates why the (R)-enantiomer fits the catalytic pocket of CAL-B more favorably.



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Caption: Steric discrimination in the CAL-B active site favors the (R)-enantiomer.

References

- Joint FAO/WHO Expert Committee on Food Additives. (2002). Evaluation of **1-Decen-3-ol** and related esters.[4][7][Link](#)
- The Good Scents Company. (n.d.). **1-Decen-3-ol** Organoleptic Properties and Data.[Link](#)
- PubChem. (2025).[2] Compound Summary: **1-Decen-3-ol** (CID 170977).[2][5] National Library of Medicine. [Link](#)
- ResearchGate. (2022). Lipase-Catalyzed Enzymatic Kinetic Resolution of Allylic Alcohols.[Link](#)
- Molyneux, R. J., et al. (1990).[1] Synthesis of 1-Octen-3-ol (Matsutake Alcohol) and homologs via Grignard Reaction. (Referenced via similar protocols in J. Agric. Food Chem.). [2] [Link](#)

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Sources

- 1. 1-Octen-3-ol | C₈H₁₆O | CID 18827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Decen-3-ol | C₁₀H₂₀O | CID 170977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 1-decen-3-ol, 51100-54-0 [thegoodscentscompany.com]
- 5. chemwhat.com [chemwhat.com]
- 6. 1-Decen-3-ol , 97% , 51100-54-0 - CookeChem [cookechem.com]
- 7. Synthesis and Rearrangement of 3-Methyl-1,4-pentadiyne-3-ol - PMC [pmc.ncbi.nlm.nih.gov]
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